

Regioselective tosylation of (S)-1,2-butanediol protocol

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Compound of Interest

Compound Name: (S)-2-HYDROXYBUTYL P-TOSYLATE

CAS No.: 143731-32-2

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Application Note: Regioselective Tosylation of (S)-1,2-Butanediol

Abstract

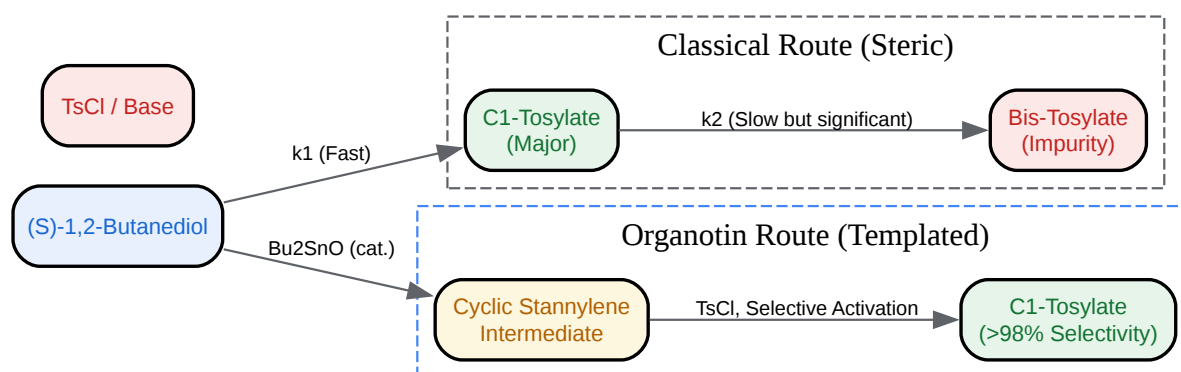
This application note details the regioselective synthesis of (S)-2-hydroxybutyl 4-methylbenzenesulfonate from (S)-1,2-butanediol. While classical base-mediated tosylation relies on steric differentiation between primary and secondary hydroxyls, it often suffers from over-tosylation (bis-tosylate formation) or poor selectivity. We present two validated protocols: a Standard Steric-Controlled Protocol suitable for robust, low-cost synthesis, and a High-Precision Organotin-Catalyzed Protocol that utilizes dibutyltin oxide (DBTO) to achieve >98% regioselectivity. This guide addresses mechanistic causality, critical process parameters (CPPs), and purification strategies to ensure pharmaceutical-grade quality.

Mechanistic Insight & Strategy

The core challenge in functionalizing (S)-1,2-butanediol lies in distinguishing the C1-primary hydroxyl from the C2-secondary hydroxyl.

- **Classical Approach (Steric Control):** Relies on the kinetic rate difference. The primary alcohol is less sterically hindered and nucleophilically superior. However, the rate difference is often insufficient to prevent the secondary alcohol from reacting, especially as the concentration of the mono-tosylate increases, leading to bis-tosylate impurities.
- **Catalytic Approach (Activation Control):** Utilizes Dibutyltin oxide (Bu_2SnO).^{[1][2]} The tin catalyst reacts with the vicinal diol to form a cyclic stannylene acetal intermediate. This five-membered ring activates the primary oxygen atom via an apical-equatorial equilibrium, rendering it significantly more nucleophilic than the secondary oxygen. This "template effect" ensures exclusive attack at the primary position.

Visualizing the Pathway



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Figure 1: Mechanistic divergence between classical steric control and organotin-templated activation.

Strategic Considerations

Parameter	Classical Method (Pyridine)	Catalytic Method (Organotin)
Selectivity (C1:C2)	~9:1	>99:1
Reagents	TsCl, Pyridine/DCM	TsCl, Bu ₂ SnO (0.1–2 mol%), TEA
Cost	Low	Moderate (Tin disposal cost)
Purification	Chromatography likely required	Crystallization often sufficient
Scalability	High, but yield loss to bis-tosylate	Excellent, high atom economy
Safety	Pyridine toxicity	Organotin toxicity (requires specific remediation)

Protocol A: Standard Steric-Controlled Method

Recommended for initial screens or when trace metal contamination is a strict exclusion criteria.

Reagents:

- (S)-1,2-Butanediol (1.0 equiv)
- p-Toluenesulfonyl chloride (TsCl) (1.05 equiv)
- Pyridine (2.0 equiv) or Triethylamine (1.5 equiv) + DMAP (0.05 equiv)
- Dichloromethane (DCM) (Solvent, 10 V)[3]

Step-by-Step Methodology:

- Setup: Charge (S)-1,2-butanediol and dry DCM into a reactor under N₂ atmosphere. Cool to 0 °C.[3]
- Base Addition: Add Pyridine (or TEA) dropwise to maintain temperature <5 °C.

- Reagent Addition: Dissolve TsCl in minimal DCM. Add this solution dropwise over 2–3 hours. Critical: Slow addition keeps the effective concentration of TsCl low, favoring the faster reaction with the primary alcohol over the secondary.
- Reaction: Stir at 0 °C for 6 hours, then allow to warm to 20 °C. Monitor by TLC (Hexane:EtOAc 1:1) or HPLC.[1]
 - Checkpoint: If Bis-tosylate >5%, quench immediately.
- Quench: Add water (5 V) and stir vigorously for 30 mins.
- Workup: Separate phases. Wash organic layer with 1M HCl (to remove pyridine), then Sat. NaHCO₃, then Brine. Dry over Na₂SO₄. [1][3]
- Purification: Concentrate. If purity <95%, purify via silica gel flash chromatography (Gradient: 10% → 40% EtOAc in Hexanes).

Protocol B: High-Precision Organotin-Catalyzed Method

Recommended for scale-up and high-purity applications. Uses catalytic Tin to enforce regioselectivity.

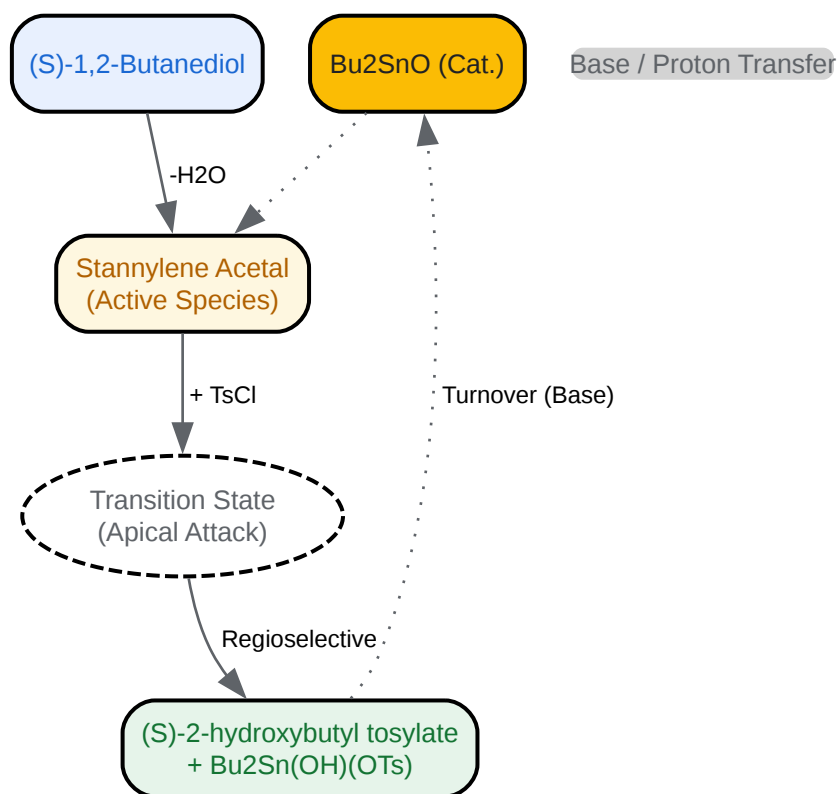
Reagents:

- (S)-1,2-Butanediol (1.0 equiv)
- Dibutyltin oxide (Bu₂SnO) (0.02 equiv / 2 mol%)[2]
- p-Toluenesulfonyl chloride (TsCl) (1.1 equiv)
- Triethylamine (TEA) (1.2 equiv)
- Toluene or DCM (Solvent, 10 V)[3]

Step-by-Step Methodology:

- Catalyst Activation (In Situ): Charge (S)-1,2-butanediol, Bu_2SnO (2 mol%), and Toluene into the reactor.
- Stannylenes Formation: Stir at ambient temperature for 1 hour. Note: For difficult substrates, reflux with Dean-Stark to remove water may be needed, but for 1,2-butanediol, ambient formation is often sufficient due to the stability of the 5-membered ring.
- Reagent Addition: Add TEA. Then, add solid TsCl in one portion.
 - Why? Unlike Protocol A, slow addition is not required because the tin acetal activates only the primary position. The secondary position is effectively "protected" by the tin coordination until the primary reacts.
- Reaction: Stir at 20–25 °C. Reaction is typically complete in <2 hours.
- Quench & Tin Removal:
 - Add 1M HCl (equivalent to TEA + 2x Tin amount). Stir vigorously for 1 hour.
 - Mechanism:[\[1\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#) Acid hydrolysis breaks the O-Sn bond, releasing the product and partitioning the tin salts into the aqueous phase (or precipitating them).
- Workup: Separate layers. Wash organic layer with 10% KF (Potassium Fluoride) solution (aqueous).
 - Critical Step: Fluoride forms insoluble Bu_2SnF_2 species, ensuring tin removal to <10 ppm levels. Filter any precipitate.
- Isolation: Dry organic layer (MgSO_4), concentrate. The residue is typically >98% pure monotosylate.

Catalytic Cycle Diagram



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Figure 2: Catalytic cycle of Bu_2SnO mediated regioselective tosylation.

Troubleshooting & Critical Process Parameters (CPPs)

Issue	Probable Cause	Corrective Action
High Bis-Tosylate (>5%)	Excess TsCl or high temperature (Protocol A).	Lower temp to -10°C. Reduce TsCl to 0.95 eq. Switch to Protocol B.
Low Conversion	Inactive Tin catalyst (Protocol B).	Ensure Bu ₂ SnO is finely ground. Verify formation of stannylene (solution becomes clear).
Tin Residue in Product	Incomplete hydrolysis/extraction.	Use KF (Potassium Fluoride) wash. It forms insoluble polymeric Tin-fluorides easily removed by filtration.
Racemization	Harsh acidic/basic conditions.	(S)-1,2-butanediol is generally stable, but avoid prolonged exposure to strong base at high heat.

References

- Martinelli, M. J., et al. (1999).[2] Catalytic Regioselective Sulfonylation of α,β -Dihydroxy Esters. Journal of the American Chemical Society. [Link](#)
- Shanzer, A. (1980).[1][2] Metalloid derivatives as templates for regioselective reactions. Tetrahedron Letters. [Link](#)
- Fasoli, E., et al. (2006).[1][2][7] Regioselective acylation of diols catalyzed by organotin derivatives. Journal of Molecular Catalysis A: Chemical. [Link](#)
- Lang, K., et al. (2010). Further improvements of the dibutyl tin oxide-catalyzed regioselective diol tosylation. Tetrahedron Letters. [Link](#)

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Sources

- 1. US8143432B2 - Process for regioselective mono-tosylation of diols - Google Patents [patents.google.com]
- 2. EP2084129B1 - Process for regioselective mono-tosylation of diols - Google Patents [patents.google.com]
- 3. organic-synthesis.com [organic-synthesis.com]
- 4. Complete the following multistep syntheses using tosylate formati... | Study Prep in Pearson+ [[pearson.com](https://www.pearson.com)]
- 5. Selective Deoxygenation of Biomass Polyols into Diols [mdpi.com]
- 6. Size-Induced Inversion of Selectivity in the Acylation of 1,2-Diols - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 7. Sulfonate synthesis by sulfonylation (tosylation) [organic-chemistry.org]
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